

4-Methyloctane as a Solvent in Chemical Reactions: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Methyloctane, a branched alkane, possesses physical and chemical properties characteristic of a non-polar, inert solvent. A comprehensive review of scientific literature and chemical databases indicates that while its potential as a solvent is recognized, specific examples of its application in chemical reactions with detailed experimental protocols are not widely documented. This document provides a summary of the known properties of **4-methyloctane**, discusses the general utility of branched alkanes as solvents in organic synthesis, and presents a hypothetical protocol for a reaction where **4-methyloctane** could theoretically be employed.

Properties of 4-Methyloctane

As a branched-chain aliphatic hydrocarbon, **4-methyloctane** is a colorless liquid with low polarity.[1][2] Its physical and chemical characteristics are summarized in the table below, which are crucial for its consideration as a solvent in chemical processes.[1][3][4]



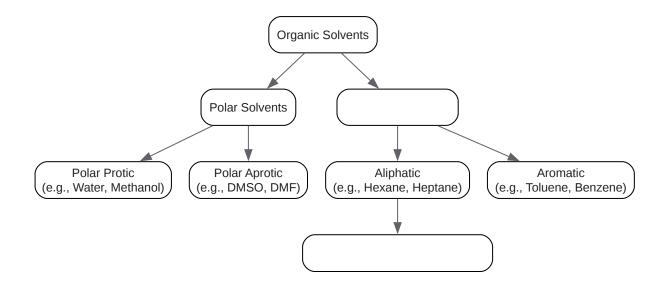
Property	Value	Reference
Molecular Formula	C9H20	[4]
Molecular Weight	128.26 g/mol	[3]
Appearance	Colorless liquid	[1]
Boiling Point	142-143 °C	[3]
Melting Point	-113 °C	[3]
Density	0.728 g/cm ³	[3]
Solubility in Water	Insoluble	[1]
Solubility in Organic Solvents	Soluble in non-polar solvents like hexane and toluene	[2]
Flash Point	27 °C	[3]
Refractive Index	1.409	[3]

General Considerations for Branched Alkanes as Solvents

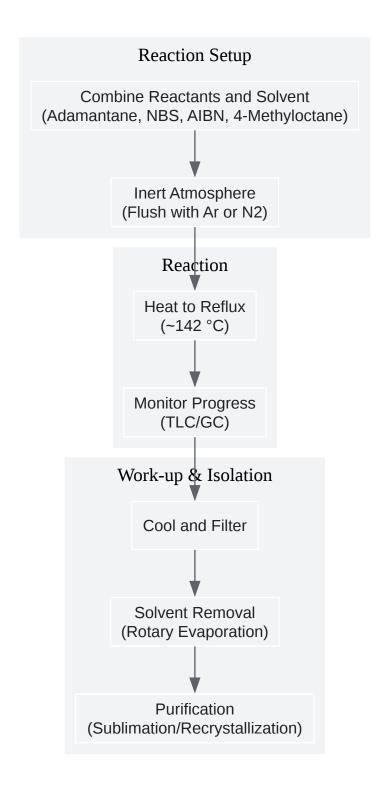
Branched alkanes, such as **4-methyloctane**, are generally considered non-polar and inert solvents. Their lack of reactive functional groups makes them suitable for reactions involving highly reactive reagents, such as organometallics or strong bases, where the solvent should not participate in the reaction. Their boiling points are often higher than their straight-chain isomers, which can be advantageous for reactions requiring elevated temperatures.

The choice of a branched alkane like **4-methyloctane** over other non-polar solvents such as hexane or heptane might be influenced by factors like specific solubility of reactants, desired reaction temperature, and viscosity. However, the limited available data suggests that **4-methyloctane** is not a commonly preferred solvent in reported synthetic procedures.









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References

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